

An In-depth Technical Guide to 1-Cyclopentylcyclopropan-1-ol

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Compound of Interest

Compound Name:	1-Cyclopentylcyclopropan-1-ol
CAS No.:	1248312-70-0
Cat. No.:	B2381949

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This guide provides a comprehensive technical overview of **1-Cyclopentylcyclopropan-1-ol**, a unique tertiary alcohol incorporating both a cyclopentyl and a cyclopropyl moiety. This document is intended for researchers, scientists, and professionals in the field of drug development and synthetic chemistry, offering insights into its synthesis, structural characteristics, potential applications, and safe handling protocols.

Introduction

1-Cyclopentylcyclopropan-1-ol is a fascinating carbocyclic compound that stands at the intersection of several key structural motifs in organic chemistry. Its structure, featuring a strained three-membered cyclopropane ring attached to a tertiary alcohol and a five-membered cyclopentane ring, suggests a rich and complex chemical profile. While not a widely commercialized compound, its potential as a building block in medicinal chemistry and materials science is significant. The rigid framework of the cyclopropyl group combined with the conformational flexibility of the cyclopentyl ring offers a unique scaffold for the design of novel molecules with specific three-dimensional orientations.

The cyclopropyl group is a particularly valuable pharmacophore in drug design, known to enhance metabolic stability, improve potency, and fine-tune the physicochemical properties of drug candidates.[1] This guide will delve into the synthetic pathways to access this molecule, its analytical characterization, and the prospective avenues for its application.

Physicochemical and Computed Properties

A specific CAS Number for **1-Cyclopentylcyclopropan-1-ol** is not readily found in major chemical databases, suggesting it is a novel or less-common compound. The following properties have been computed and are provided for reference.

Property	Value	Source
Molecular Formula	C ₈ H ₁₄ O	PubChemLite[2]
Molecular Weight	126.20 g/mol	PubChem[3]
Monoisotopic Mass	126.10446 Da	PubChemLite[2]
XlogP (predicted)	1.7	PubChemLite[2]
Hydrogen Bond Donor Count	1	PubChem[3]
Hydrogen Bond Acceptor Count	1	PubChem[3]
Rotatable Bond Count	1	PubChem[3]

Molecular Structure:

Caption: 2D structure of **1-Cyclopentylcyclopropan-1-ol**.

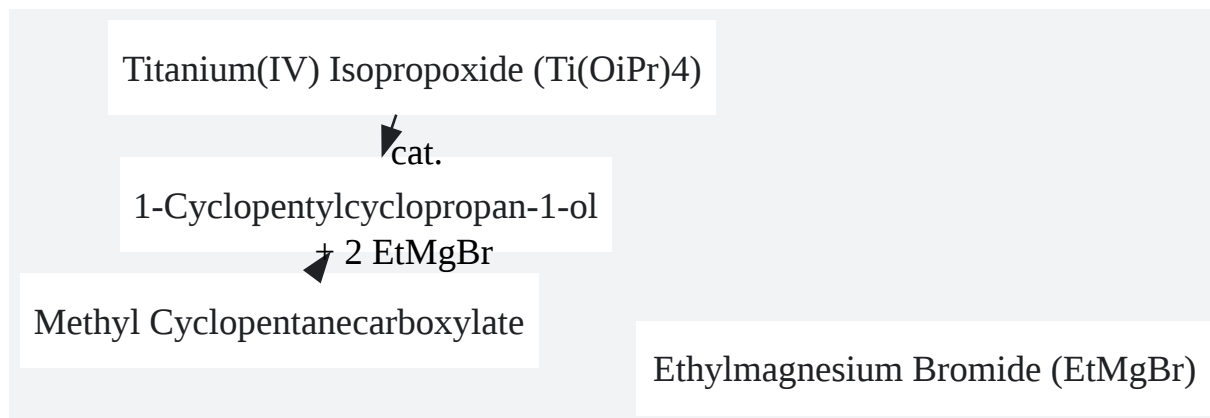
Synthesis and Mechanistic Insights

The synthesis of 1-substituted cyclopropanols is effectively achieved through the Kulinkovich reaction.[4][5][6][7] This methodology provides a powerful tool for the construction of the cyclopropanol motif from readily available esters.

Proposed Synthetic Route: Kulinkovich Reaction

The synthesis of **1-Cyclopentylcyclopropan-1-ol** can be envisioned via the reaction of a cyclopentanecarboxylic acid ester (e.g., methyl cyclopentanecarboxylate) with a Grignard reagent, such as ethylmagnesium bromide, in the presence of a titanium(IV) isopropoxide catalyst.[5][6]

Overall Reaction:



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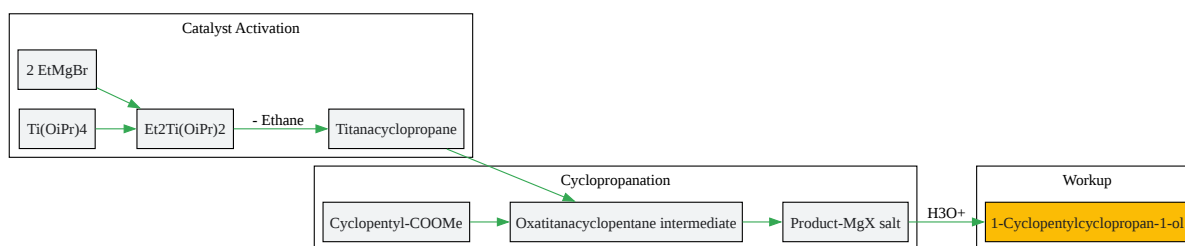
Caption: Proposed synthesis of **1-Cyclopentylcyclopropan-1-ol**.

Mechanistic Pathway

The mechanism of the Kulinkovich reaction is intricate, involving the formation of a key titanacyclopropane intermediate.[4][5]

- **Formation of the Titanacyclopropane:** Two equivalents of the Grignard reagent (EtMgBr) react with the titanium(IV) isopropoxide catalyst to form a thermally unstable diethyltitanium species. This intermediate undergoes rapid β -hydride elimination, releasing ethane and forming the reactive titanacyclopropane.[5]
- **Reaction with the Ester:** The titanacyclopropane acts as a 1,2-dicarbocation equivalent and reacts with the ester. This involves a two-fold alkylation of the ester's carbonyl group.[5]
- **Formation of the Cyclopropanol:** The reaction proceeds through an oxatitanacyclopentane intermediate, which rearranges to a ketone. A subsequent intramolecular reaction forms the cyclopropane ring, yielding the titanium salt of the cyclopropanol.[4]

- Catalyst Regeneration and Product Formation: The titanium salt of the product undergoes transmetalation with the Grignard reagent to regenerate the active titanium species and produce the magnesium salt of the cyclopropanol product. An aqueous workup then yields the final **1-Cyclopentylcyclopropan-1-ol**.^[4]



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Caption: Simplified workflow of the Kulinkovich reaction.

Experimental Protocol (Hypothetical)

- To a solution of methyl cyclopentanecarboxylate (1.0 eq) in anhydrous diethyl ether under an inert atmosphere (argon or nitrogen), add titanium(IV) isopropoxide (0.1 eq).
- Cool the mixture to -78 °C.
- Slowly add a solution of ethylmagnesium bromide (2.2 eq) in diethyl ether, maintaining the temperature below -70 °C.
- After the addition is complete, allow the reaction mixture to slowly warm to room temperature and stir for 12-18 hours.
- Quench the reaction by carefully adding saturated aqueous ammonium chloride solution.

- Extract the aqueous layer with diethyl ether (3x).
- Combine the organic layers, wash with brine, dry over anhydrous magnesium sulfate, and concentrate under reduced pressure.
- Purify the crude product by column chromatography on silica gel to afford **1-Cyclopentylcyclopropan-1-ol**.

Structural Elucidation and Spectroscopic Analysis

As experimental data for **1-Cyclopentylcyclopropan-1-ol** is not readily available, the following spectral characteristics are predicted based on the analysis of similar structures and known spectroscopic principles.

¹H NMR Spectroscopy (Predicted)

- Cyclopropane Protons (CH₂): Expect multiplets in the upfield region, typically between 0.2-0.8 ppm. The diastereotopic nature of these protons would likely result in complex splitting patterns.
- Cyclopentyl Protons (CH and CH₂): A series of multiplets would be expected in the range of 1.2-1.9 ppm. The methine proton of the cyclopentyl group attached to the cyclopropane ring might appear as a distinct multiplet.
- Hydroxyl Proton (OH): A broad singlet, the chemical shift of which would be dependent on the concentration and solvent, typically in the range of 1.5-4.0 ppm.

¹³C NMR Spectroscopy (Predicted)

- Cyclopropane Carbons (CH₂): Signals for the two methylene carbons of the cyclopropane ring are expected in the upfield region, around 10-20 ppm.
- Quaternary Cyclopropane Carbon (C-OH): The carbon bearing the hydroxyl and cyclopentyl groups would appear in the range of 50-70 ppm.
- Cyclopentyl Carbons: Signals for the cyclopentyl carbons would be expected in the range of 25-45 ppm.

Infrared (IR) Spectroscopy (Predicted)

- O-H Stretch: A strong, broad absorption band in the region of 3200-3600 cm^{-1} is characteristic of the hydroxyl group.[8]
- C-H Stretch (Cyclopentyl): Strong absorptions just below 3000 cm^{-1} (typically 2850-2960 cm^{-1}) for the sp^3 C-H bonds.[1]
- C-H Stretch (Cyclopropyl): Weaker absorptions just above 3000 cm^{-1} (around 3040-3080 cm^{-1}) are characteristic of C-H bonds on a cyclopropane ring.[9]
- C-O Stretch: A moderate to strong absorption in the fingerprint region, likely between 1050-1150 cm^{-1} , corresponding to the C-O single bond stretch.

Mass Spectrometry (Predicted)

The predicted mass spectrum would show a molecular ion peak ($[\text{M}]^+$) at $m/z = 126$. Other significant predicted peaks from fragmentation include:

m/z (adduct)	Predicted Collision Cross Section (\AA^2)
$[\text{M}+\text{H}]^+$	125.5
$[\text{M}+\text{Na}]^+$	133.5
$[\text{M}-\text{H}]^-$	131.6
$[\text{M}+\text{H}-\text{H}_2\text{O}]^+$	121.0

Data sourced from PubChemLite.[2]

Potential Applications and Research Directions

The unique structural features of **1-Cyclopentylcyclopropan-1-ol** make it an attractive candidate for various applications, particularly in the realm of medicinal chemistry.

Role in Drug Discovery

The incorporation of a cyclopropyl ring into a molecule can have several beneficial effects on its pharmacokinetic and pharmacodynamic properties:

- **Metabolic Stability:** The C-H bonds of a cyclopropane ring are stronger than those in typical alkanes, making them less susceptible to oxidative metabolism by cytochrome P450 enzymes.^[1]
- **Conformational Rigidity:** The rigid nature of the cyclopropyl group can lock a molecule into a bioactive conformation, potentially increasing its binding affinity to a biological target.
- **Modulation of Physicochemical Properties:** The cyclopropyl group can be used to fine-tune properties such as lipophilicity and pKa, which are crucial for a drug's absorption, distribution, metabolism, and excretion (ADME) profile.

Given these advantages, **1-Cyclopentylcyclopropan-1-ol** could serve as a valuable building block for the synthesis of novel therapeutic agents in areas such as oncology, infectious diseases, and central nervous system disorders.^[1]

Research Directions

- **Synthesis of Novel Scaffolds:** This compound could be used as a starting material for the synthesis of more complex molecular architectures, including spirocycles and other polycyclic systems.
- **Bioisosteric Replacement:** The cyclopentylcyclopropanol moiety could be explored as a bioisostere for other chemical groups in known bioactive molecules to improve their properties.
- **Asymmetric Synthesis:** The development of an enantioselective synthesis of **1-Cyclopentylcyclopropan-1-ol** would be of significant interest, as the stereochemistry of a drug molecule is often critical to its biological activity.

Safety and Handling

As a tertiary alcohol and a strained-ring compound, **1-Cyclopentylcyclopropan-1-ol** should be handled with appropriate care in a laboratory setting. While a specific Safety Data Sheet (SDS)

is not available, the following precautions are recommended based on the safety profiles of similar compounds like tert-butanol and other flammable alcohols.[10][11]

Personal Protective Equipment (PPE)

- Eye Protection: Chemical safety goggles or a face shield should be worn at all times.
- Hand Protection: Chemical-resistant gloves (e.g., nitrile or butyl rubber) are recommended.
- Skin and Body Protection: A flame-retardant lab coat and closed-toe shoes are mandatory.

Handling and Storage

- Ventilation: Handle in a well-ventilated area, preferably within a chemical fume hood.
- Ignition Sources: This compound is expected to be a flammable liquid. Keep away from open flames, sparks, and other sources of ignition.[11] Use non-sparking tools and ensure that equipment is properly grounded.
- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents and strong acids.

First Aid Measures

- Inhalation: Move the person to fresh air. If breathing is difficult, seek immediate medical attention.
- Skin Contact: Remove contaminated clothing and wash the affected area with soap and plenty of water.
- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, holding the eyelids open. Seek medical attention.
- Ingestion: Do not induce vomiting. Rinse mouth with water and seek immediate medical attention.

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